

(S)-Boc-3-Amino-3-phenylpropan-1-ol proper disposal procedures

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Compound of Interest

Compound Name: (S)-Boc-3-Amino-3-phenylpropan-1-ol

Cat. No.: B1336770

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Proper disposal of **(S)-Boc-3-Amino-3-phenylpropan-1-ol** is crucial for laboratory safety and environmental protection. This substance is classified as a corrosive material that can cause severe skin burns and eye damage.[1][2][3][4] Therefore, it must be handled and disposed of as hazardous waste. Under no circumstances should it be disposed of down the sink or in regular trash.[5][6][7]

Immediate Safety and Logistical Information

Personal Protective Equipment (PPE): Before handling the chemical, ensure a safe work environment and proper PPE are in use. This includes:

- Eye Protection: Wear chemical safety goggles and a face shield.[2][3]
- Hand Protection: Use chemically resistant gloves. Inspect gloves before use and dispose of contaminated gloves according to good laboratory practices.[8]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[2][3]
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood to avoid inhaling dust or vapors.[1][3]

Spill Response: In case of a spill, evacuate the area and ensure adequate ventilation.[8]

- Wear the appropriate PPE as listed above.

- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
- Do not create dust.[\[8\]](#) Sweep or shovel the absorbed material into a suitable, closed container for disposal.[\[2\]](#)[\[8\]](#)
- Clean the spill area thoroughly.
- Avoid runoff into storm sewers or waterways.[\[1\]](#)

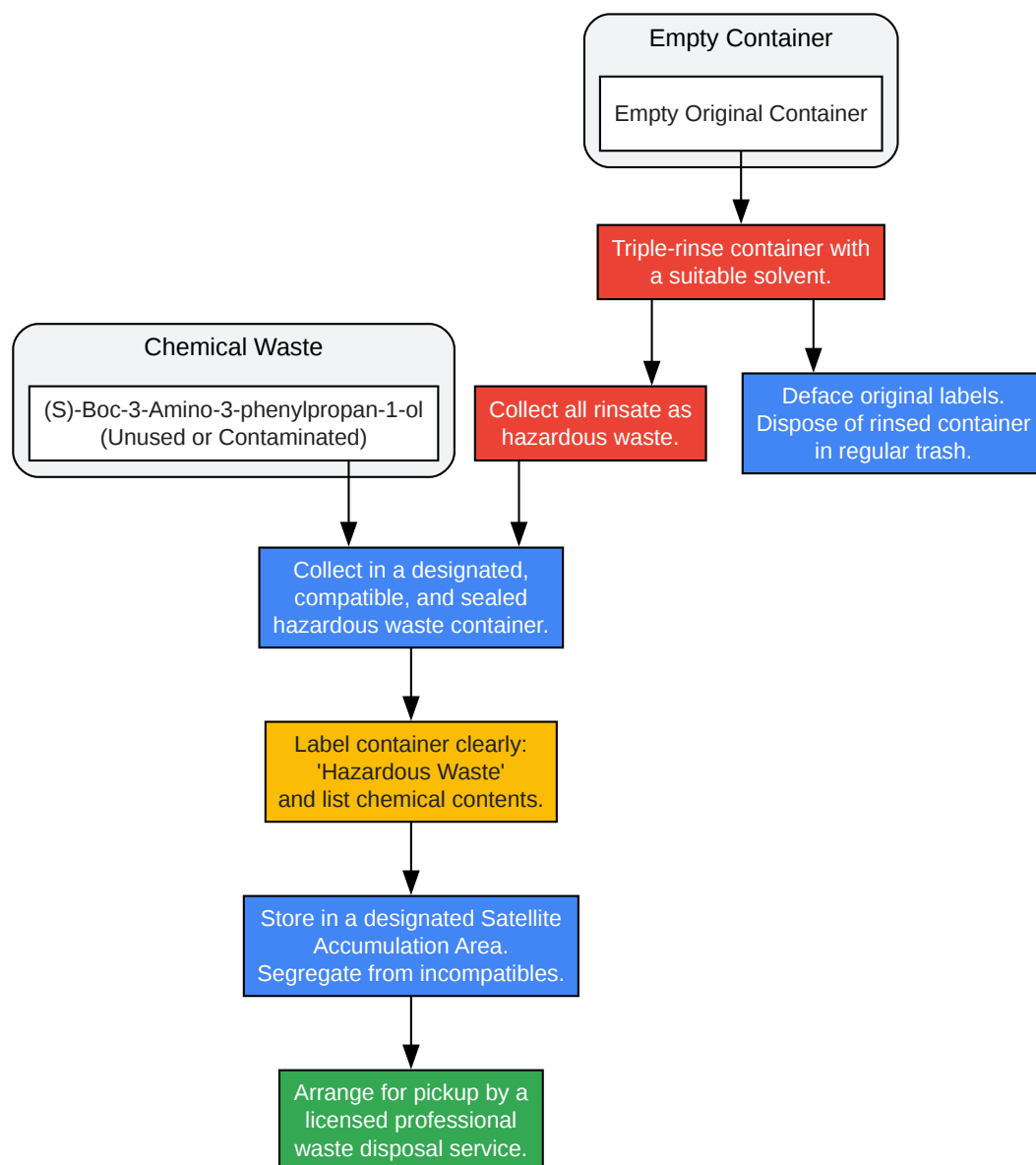
Hazard Summary

The following table summarizes the key hazard information for 3-Amino-3-phenylpropan-1-ol derivatives.

Hazard Classification	Description	Source
Skin Corrosion/Irritation	Causes severe skin burns. [1] [3] [4]	Fisher Scientific, Cole-Parmer, PubChem
Eye Damage/Irritation	Causes serious eye damage/burns. [1] [3] [4]	Fisher Scientific, Cole-Parmer, PubChem
Acute Toxicity (Oral)	May be harmful if swallowed. [4]	PubChem
Respiratory Hazard	Causes chemical burns to the respiratory tract. [1]	Cole-Parmer

Disposal Workflow

Disposal Workflow for (S)-Boc-3-Amino-3-phenylpropan-1-ol

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Caption: Decision workflow for handling and disposing of the chemical and its empty containers.

Step-by-Step Disposal Protocol

1. Waste Collection:

- Treat all unused, surplus, or contaminated **(S)-Boc-3-Amino-3-phenylpropan-1-ol** as hazardous waste.^[5]
- Place the chemical waste into a designated, compatible, and leak-proof container.^{[8][9]} The container must be kept closed except when adding waste.^{[5][9]}

2. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name: "**(S)-Boc-3-Amino-3-phenylpropan-1-ol**".^{[6][10]} Do not use abbreviations.^[10]
- Indicate the date when waste was first added to the container.^[5]

3. Storage:

- Store the hazardous waste container in a designated Satellite Accumulation Area at or near the point of generation.^[9]
- Ensure the storage area is cool, dry, and well-ventilated.^{[1][3]}
- Segregate the waste from incompatible materials, such as strong oxidizing agents.^{[2][3]}

4. Final Disposal:

- Contact your institution's Environmental Health and Safety (EH&S) office or a licensed professional waste disposal service to arrange for pickup and disposal.^{[5][8]}
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[8]

5. Empty Container Disposal:

- An empty container that held **(S)-Boc-3-Amino-3-phenylpropan-1-ol** must be properly decontaminated before being discarded.[10]
- Triple-rinse the empty container with a solvent capable of removing the chemical residue (e.g., methanol or ethanol).[5][10]
- Collect the rinsate (the solvent from rinsing) and dispose of it as hazardous waste along with the chemical.[5][10]
- After triple-rinsing, deface or remove the original labels and dispose of the clean, empty container in the regular trash.[5]

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